

# Introduction: The Quinazolinone Scaffold as a Privileged Structure

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## Compound of Interest

**Compound Name:** 3,4-Dihydro-4-oxoquinazoline-6-carboxylic acid

**Cat. No.:** B1417650

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In the landscape of medicinal chemistry, certain molecular frameworks consistently appear in a multitude of biologically active compounds. These are termed "privileged structures" due to their ability to bind to a variety of biological targets with high affinity. The quinazolinone core, a fused heterocyclic system comprising a benzene ring and a pyrimidine ring, is a quintessential example of such a scaffold.<sup>[1][2]</sup> Its chemical formula is C<sub>8</sub>H<sub>6</sub>N<sub>2</sub>O, and it exists in two primary isomeric forms: 2-quinazolinone and 4-quinazolinone, with the 4-isomer being the more common and extensively studied in drug discovery.<sup>[3][4]</sup>

The stability of the quinazolinone nucleus, combined with the synthetic accessibility of its derivatives, has made it a cornerstone for the development of novel therapeutic agents.<sup>[2]</sup> The versatility of this scaffold allows for substitutions at various positions, enabling chemists to fine-tune the steric, electronic, and pharmacokinetic properties of the resulting molecules. This guide provides a comprehensive review of the quinazolinone core, detailing its synthesis, exploring its vast pharmacological potential, elucidating structure-activity relationships, and examining its mechanisms of action.

## The Core Structure

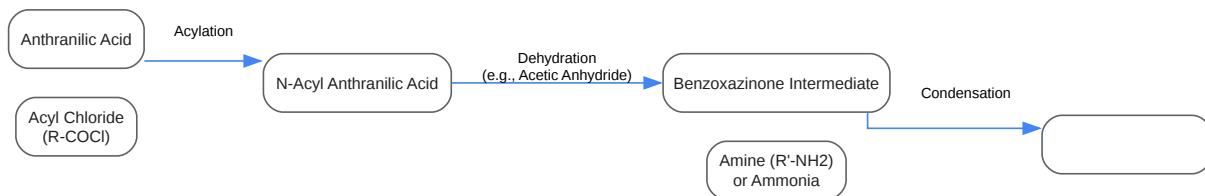
The fundamental structure of quinazolinone and its common isomer are depicted below. The numbering system is critical for discussing substitutions and their impact on biological activity.

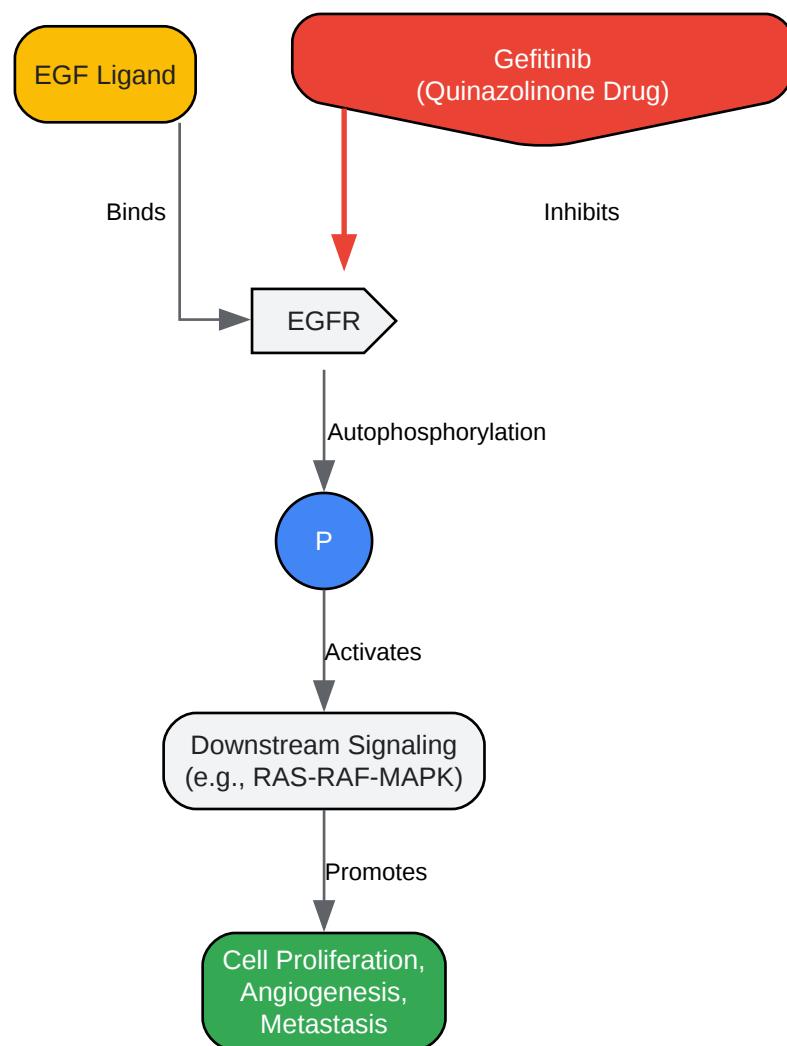
2(1H)-Quinazolinone

2\_quinazolinone

4(3H)-Quinazolinone (Common Isomer)

4\_quinazolinone





Key Substitution Points on 4(3H)-Quinazolinone

[sar\\_diagram](#)

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## References

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- 3. researchgate.net [researchgate.net]
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